

# 4-Oxononanoic Acid: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Oxononanoic acid

Cat. No.: B1294678

[Get Quote](#)

An In-depth Overview of the Chemical Properties, Synthesis, Analysis, and Biological Significance of **4-Oxononanoic Acid**.

## Core Chemical Identity

**4-Oxononanoic acid**, also known as 4-ketononanoic acid, is a medium-chain oxo-fatty acid. Its core identifying information is summarized below.

| Identifier        | Value   | Reference                               |
|-------------------|---|---|
| CAS Number        | 6064-52-4   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>                       | <a href="#">[1]</a> <a href="#">[3]</a> |
| Molecular Weight  | 172.22 g/mol  | <a href="#">[3]</a>                     |
| IUPAC Name        | 4-oxononanoic acid  | <a href="#">[4]</a>                     |
| Synonyms          | 4-ketononanoic acid, 3-caproyl propionic acid, 4-Oxopelargonic acid | <a href="#">[1]</a>                     |

## Physicochemical Properties

A collection of experimentally determined and computationally predicted physicochemical properties of **4-oxononanoic acid** are presented in the following table.

| Property                       | Value   | Reference |
|--------------------------------|---|-----------|
| Boiling Point                  | 298.2 ± 13.0 °C at 760 mmHg                                 |           |
| Flash Point                    | 148.4 ± 16.3 °C   | [3]       |
| Density                        | 1.0 ± 0.1 g/cm <sup>3</sup>                                 |           |
| Topological Polar Surface Area | 54.4 Å <sup>2</sup>   | [1]       |
| Hydrogen Bond Donor Count      | 1   | [1]       |
| Hydrogen Bond Acceptor Count   | 3   | [1]       |
| Rotatable Bond Count           | 7   | [1]       |
| Solubility                     | Limited in water; soluble in organic solvents like ethanol. | [3]       |

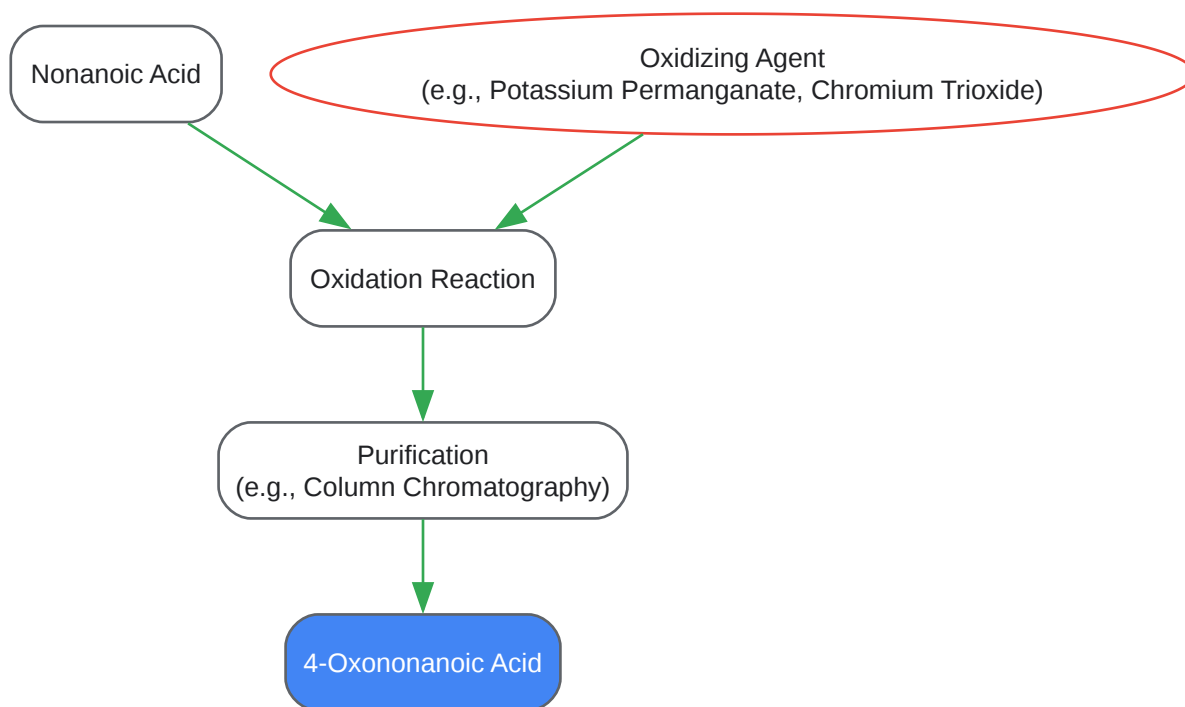
## Experimental Protocols and Methodologies

### Synthesis of 4-Oxononanoic Acid

While detailed, step-by-step synthetic protocols for **4-oxononanoic acid** are not extensively published, the primary conceptual routes involve the oxidation of nonanoic acid or biotechnological approaches.

#### Chemical Synthesis: Oxidation of Nonanoic Acid

A general workflow for the chemical synthesis of **4-oxononanoic acid** involves the oxidation of nonanoic acid.



[Click to download full resolution via product page](#)

Figure 1: General workflow for the chemical synthesis of **4-oxononanoic acid**.

### Biotechnological Synthesis

Biotechnological routes offer a greener alternative, often utilizing microorganisms or isolated enzymes to perform specific oxidative transformations on fatty acid substrates.

## Purification Methods

Purification of **4-oxononanoic acid** typically employs standard chromatography techniques.

- **Column Chromatography:** Silica gel chromatography is a common method for purification. A solvent system of dichloromethane and methanol, often in ratios from 10:1 to 5:1, has been suggested for effective separation.
- **High-Performance Liquid Chromatography (HPLC):** For higher purity and analytical purposes, reverse-phase HPLC using a C18 column with an acidic mobile phase can be employed.

# Analytical Characterization

## Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts for **4-oxononanoic acid** are summarized below. These values are estimations and may vary depending on the solvent and experimental conditions.

| Functional Group                 | $^1\text{H}$ Chemical Shift (ppm) | $^{13}\text{C}$ Chemical Shift (ppm) | Reference |
|----------------------------------|-----------------------------------|--------------------------------------|-----------|
| Carboxylic acid -OH              | 9-13                              | 160-220                              | [3]       |
| $\alpha$ -Carbonyl $\text{CH}_2$ | 2.0-2.3                           | 30-50                                | [3]       |
| Aliphatic $\text{CH}_2$          | 1.3-1.5                           | 20-40                                | [3]       |
| Terminal $\text{CH}_3$           | 0.9                               | 10-20                                | [3]       |

### Infrared (IR) Spectroscopy

The IR spectrum of **4-oxononanoic acid** is characterized by the absorption bands of its key functional groups.

| Functional Group                            | Absorption Range ( $\text{cm}^{-1}$ ) |
|---|---------------------------------------|
| Carboxylic Acid $\text{C}=\text{O}$ Stretch | 1710-1760                             |
| Ketone $\text{C}=\text{O}$ Stretch          | ~1715                                 |
| O-H Stretch (Carboxylic Acid)               | Broad, ~2500-3300                     |
| C-H Stretch (Aliphatic)                     | ~2850-2960                            |

### Mass Spectrometry (MS)

Mass spectrometry of **4-oxononanoic acid** reveals a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns include the loss of a water molecule and the

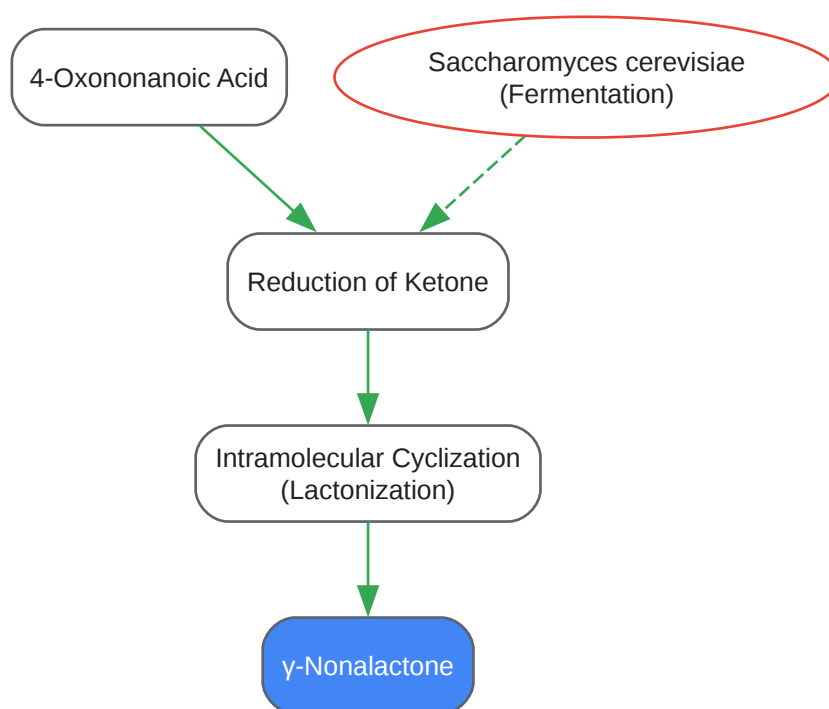
decarboxylation of the carboxylic acid group.

| Ion Type            | m/z (Predicted) | Reference |
|---------------------|-----------------|-----------|
| [M+H] <sup>+</sup>  | 173.11722       | [5]       |
| [M+Na] <sup>+</sup> | 195.09916       | [5]       |
| [M-H] <sup>-</sup>  | 171.10266       | [5]       |

## Biological Significance and Potential Roles

### Precursor to $\gamma$ -Nonalactone

The most well-documented biological role of **4-oxononanoic acid** is as a precursor to  $\gamma$ -nonalactone, a significant flavor and fragrance compound with a characteristic coconut-like aroma.[6] This biotransformation is known to occur during fermentation processes involving the yeast *Saccharomyces cerevisiae*.



[Click to download full resolution via product page](#)

Figure 2: Biotransformation of **4-oxononanoic acid** to  $\gamma$ -nonalactone.

## Potential Role in Signaling and Drug Development

Direct evidence for the involvement of **4-oxononanoic acid** in specific signaling pathways or its utility in drug development is currently limited in the scientific literature. However, research on structurally related oxo-fatty acids provides a basis for hypothesizing potential biological activities.

- **Anti-inflammatory and Anti-cancer Properties of Oxo-Fatty Acids:** Studies on other saturated oxo-fatty acids (SOFAs) have revealed their presence in human plasma and potential as cell growth inhibitors.<sup>[7][8][9]</sup> For instance, certain oxostearic acids have been shown to inhibit the growth of human lung carcinoma cells by suppressing the expression of STAT3 and c-myc, which are key regulators of cell proliferation.<sup>[7][8]</sup>
- **Modulation of Lipid Metabolism:** The related compound, 9-oxononanoic acid, has been shown to decrease hepatic lipogenesis in rats by inhibiting acetyl-CoA carboxylase.<sup>[10][11]</sup> This suggests that **4-oxononanoic acid** could potentially play a role in metabolic regulation.
- **Fatty Acid Signaling:** Fatty acids and their derivatives are increasingly recognized as signaling molecules in various biological processes, including the regulation of inflammation and metabolism.<sup>[12][13][14]</sup>

Given the precedent set by other oxo-fatty acids, **4-oxononanoic acid** represents an interesting candidate for further investigation into its potential pharmacological activities. Future research could explore its effects on inflammatory pathways, cell proliferation, and metabolic signaling cascades.

## Conclusion

**4-Oxononanoic acid** is a well-characterized medium-chain oxo-fatty acid with established relevance in the field of food science as a flavor precursor. While its direct role in signaling and drug development is not yet defined, the growing body of evidence for the bioactivity of related oxo-fatty acids suggests that **4-oxononanoic acid** may possess untapped pharmacological potential. This guide provides a foundational repository of its known properties and methodologies to facilitate further research into this intriguing molecule.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [guidechem.com](https://guidechem.com) [guidechem.com]
- 2. [chemsynthesis.com](https://chemsynthesis.com) [chemsynthesis.com]
- 3. Buy 4-Oxononanoic acid | 6064-52-4 [smolecule.com]
- 4. 4-Oxononanoic acid | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 22433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 4-oxononanoic acid (C<sub>9</sub>H<sub>16</sub>O<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 6. Gamma-Nonalactone | C<sub>9</sub>H<sub>16</sub>O<sub>2</sub> | CID 7710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Saturated Oxo Fatty Acids (SOFAs): A Previously Unrecognized Class of Endogenous Bioactive Lipids Exhibiting a Cell Growth Inhibitory Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 9. [researchgate.net](https://researchgate.net) [researchgate.net]
- 10. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
- 11. Effect of orally administered 9-oxononanoic acid on lipogenesis in rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Nitro-Fatty Acids: New Drug Candidates for Chronic Inflammatory and Fibrotic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Hexanoic Acid Improves Metabolic Health in Mice Fed High-Fat Diet [mdpi.com]
- 14. Control of Biofilms with the Fatty Acid Signaling Molecule cis-2-Decenoic Acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Oxononanoic Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294678#4-oxononanoic-acid-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)